

A Technical Guide to NH₂-C₄-NH-Boc: Chemical Properties and Solubility

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Compound of Interest

Compound Name: NH₂-C₄-NH-Boc

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical properties and solubility of **NH₂-C₄-NH-Boc**, a versatile linker molecule frequently employed in the synthesis of PROTACs (Proteolysis Targeting Chimeras) and other complex pharmaceutical compounds.^{[1][2][3]} The information presented herein is intended to support researchers and scientists in drug development and related fields.

Core Chemical Properties

NH₂-C₄-NH-Boc, also known by its systematic IUPAC name tert-butyl (4-aminobutyl)carbamate, is a mono-Boc-protected 1,4-diaminobutane. This bifunctional molecule possesses a free primary amine and a carbamate-protected primary amine, making it a valuable building block in multi-step organic synthesis.^[3] The tert-butoxycarbonyl (Boc) protecting group offers stability under a variety of reaction conditions and can be readily removed under mild acidic conditions.^[4]

The fundamental physicochemical properties of **NH₂-C₄-NH-Boc** are summarized in the table below for easy reference.

Property	Value	Source
Synonyms	N-Boc-1,4-diaminobutane, tert-butyl N-(4-aminobutyl)carbamate, N-(4-Aminobutyl)carbamic acid tert-butyl ester, N-Boc-1,4-butanediamine	
Molecular Formula	C ₉ H ₂₀ N ₂ O ₂	[1][5]
Molecular Weight	188.27 g/mol	[1][5]
Appearance	Clear colourless viscous liquid	[6]
Density	0.984 g/mL at 20 °C	[6][7]
Boiling Point	292.872 °C at 760 mmHg	[7]
Flash Point	109 °C	[7][8]
Refractive Index	n _{20/D} 1.460	[7]

Solubility Profile

The solubility of **NH₂-C₄-NH-Boc** in various common laboratory solvents is a critical parameter for its application in synthesis and biological assays. The following table outlines its solubility, with quantitative data where available. It is important to note that for some solvents, sonication may be recommended to aid dissolution.[1]

Solvent	Solubility	Concentration (Molar)	Notes	Source
Water	100 mg/mL	531.15 mM	Sonication is recommended.	[1]
4.42 mg/mL	0.0235 mol/L	Calculated based on LogS of -1.63.	[9]	
DMSO	100 mg/mL	531.15 mM	Sonication is recommended.	[1]
10% DMSO / 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL	13.28 mM	Results in a clear solution.	[2]
10% DMSO / 90% Corn Oil	≥ 2.5 mg/mL	13.28 mM	Results in a clear solution.	[2]

Experimental Protocols

While specific experimental protocols for determining the solubility of **NH₂-C₄-NH-Boc** are not extensively detailed in the literature, a general workflow can be established based on standard laboratory practices for Boc-protected amines. The following is a generalized protocol for assessing solubility.

Objective: To determine the solubility of **NH₂-C₄-NH-Boc** in a given solvent at a specific temperature.

Materials:

- **NH₂-C₄-NH-Boc**
- Solvent of interest (e.g., water, DMSO, ethanol)
- Volumetric flasks
- Analytical balance

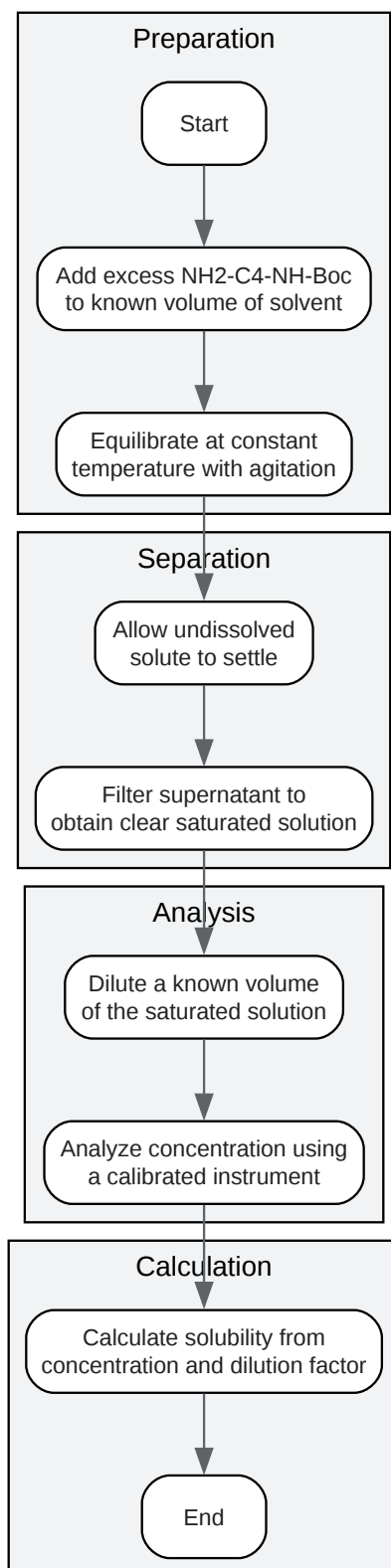
- Magnetic stirrer and stir bars
- Vortex mixer
- Temperature-controlled environment (e.g., water bath, incubator)
- Filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **NH₂-C₄-NH-Boc** to a known volume of the solvent in a sealed container.
 - Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer or shaker can be used.
- Separation of Undissolved Solute:
 - Allow the suspension to settle.
 - Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred. Filtration using a syringe filter is recommended to obtain a clear, saturated solution.
- Quantification of Dissolved Solute:
 - Dilute the saturated solution to a concentration within the linear range of the chosen analytical method.
 - Analyze the concentration of **NH₂-C₄-NH-Boc** in the diluted solution using a pre-calibrated analytical instrument.
- Calculation of Solubility:

- Calculate the original concentration in the saturated solution by accounting for the dilution factor. The result is the solubility of the compound in the chosen solvent at the specified temperature.

The following diagram illustrates a general workflow for such a solubility determination experiment.



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Caption: General experimental workflow for determining the solubility of a chemical compound.

Safety and Handling

NH₂-C₄-NH-Boc is classified as a corrosive substance that can cause severe skin burns and eye damage.[7][8] It is imperative to handle this chemical with appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat.[7] Store the compound in a dry, dark place at room temperature for short-term use.[6] For long-term storage, it is recommended to keep the pure form at -20°C for up to three years or in solvent at -80°C for up to one year.[1]

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